

Personal protective equipment for handling 3-(2-Furoyl)quinoline-2-carbaldehyde

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Compound of Interest

Compound Name: 3-(2-Furoyl)quinoline-2-carbaldehyde

Cat. No.: B152673

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Essential Safety and Handling Guide for 3-(2-Furoyl)quinoline-2-carbaldehyde

Chemical Identifier: **3-(2-Furoyl)quinoline-2-carbaldehyde** CAS Number: 126769-01-5

Molecular Formula: C₁₅H₉NO₃ Appearance: White to off-white powder.[1]

This document provides crucial safety and logistical information for the handling and disposal of **3-(2-Furoyl)quinoline-2-carbaldehyde**, a fluorogenic derivatizing reagent.[1][2] Adherence to these guidelines is essential for ensuring laboratory safety.

Hazard Identification and Classification

3-(2-Furoyl)quinoline-2-carbaldehyde is classified with the following hazards:

- H302: Harmful if swallowed.[1][3][4]
- H315: Causes skin irritation.[1][3][4]
- H319: Causes serious eye irritation.[1][3][4]
- H335: May cause respiratory irritation.[1][3][4]

The signal word for this chemical is Warning.[3] As a quinoline derivative, it should be handled with caution, as compounds in this class can be toxic through ingestion, inhalation, or skin contact.[5] Aldehydes, in general, can be reactive, toxic, and may cause allergic reactions.[6]

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical line of defense against exposure. The following table summarizes the required equipment.

| Protection Type | Specific Equipment | Material/Standard | Rationale and Best Practices |
|--------------------------|--|---|--|
| Eye and Face Protection | Safety glasses with side shields or Goggles.[7][8] A face shield is required if there is a splash hazard.[6] | EN 166 (EU) or ANSI Z87.1 (US) | Protects against dust particles and accidental splashes. |
| Skin and Body Protection | Chemical-resistant gloves.[3][7] | Nitrile or Butyl rubber.[6] | Provides a barrier against skin contact and irritation.[6] Latex gloves are not recommended.[6] Change gloves immediately if contaminated, punctured, or torn. |
| Laboratory coat. | N/A | Protects skin and personal clothing from contamination. | |
| Respiratory Protection | NIOSH-approved N95 dust mask (or equivalent).[3] | N95 (US) or EN 149 (EU) FFP2 | Required when handling the powder outside of a certified fume hood to prevent inhalation of dust, which can cause respiratory irritation.[3][8] |

Operational and Handling Plan

Engineering Controls:

- Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.[9]

- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.[\[9\]](#)[\[10\]](#)

Procedural Workflow:

- Preparation:
 - Designate a specific area for handling the chemical.
 - Ensure all required PPE is clean, in good condition, and properly fitted.
 - Assemble all necessary equipment (spatulas, weighing paper, glassware) inside the fume hood.
- Handling:
 - Wash hands thoroughly before donning PPE.
 - When weighing or transferring the powder, do so slowly and carefully to avoid creating dust.
 - Keep the container tightly closed when not in use.[\[11\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[11\]](#)[\[12\]](#)
 - Clean all contaminated surfaces and equipment.
 - Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items properly.

Emergency and First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|---|
| If Inhaled | Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[8][10] |
| If on Skin | Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing.[8][10] If skin irritation occurs, seek medical attention.[7] |
| If in Eyes | Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[7][11] Remove contact lenses if present and easy to do. Continue rinsing.[7][11] Seek immediate medical attention. |
| If Swallowed | Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[8][10] |

Storage and Disposal Plan

Storage:

- Store in a well-ventilated place with the container tightly closed.[8][11]
- The recommended storage temperature is 2-8°C.[3]
- Store away from incompatible materials such as strong oxidizing agents.[8][10]
- Protect from light and moisture.[1]

Disposal:

- Dispose of waste contents and containers in accordance with all local, regional, and national regulations.

- Waste should be handled as hazardous chemical waste. Do not dispose of it down the drain or in general trash.
- Use a licensed professional waste disposal service to dispose of this material.

Visual Workflow for Safe Handling

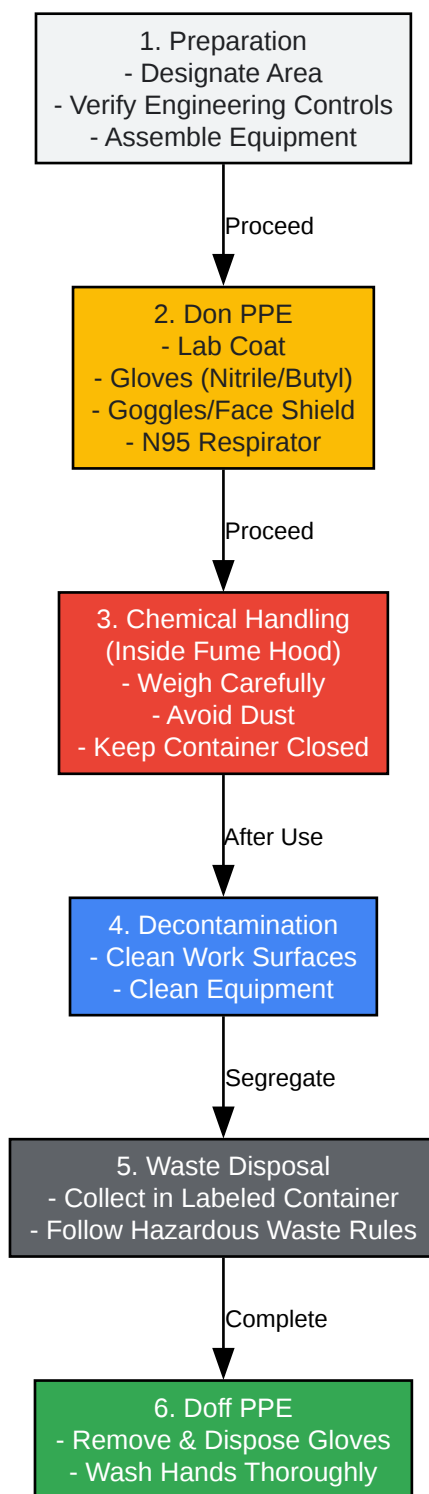


Figure 1. Safe Handling Workflow for 3-(2-Furoyl)quinoline-2-carbaldehyde

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Caption: Safe Handling Workflow for **3-(2-Furoyl)quinoline-2-carbaldehyde**.

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